

Advanced Characterization & Handling of NaBArF Powder

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: *Sodium tetrakis[3,5-bis(trifluoromethyl)phenyl]borate*

CAS No.: 79060-88-1

Cat. No.: B152891

[Get Quote](#)

Sodium Tetrakis[3,5-bis(trifluoromethyl)phenyl]borate[1]

Executive Summary

Sodium tetrakis[3,5-bis(trifluoromethyl)phenyl]borate (NaBArF, or NaBArF₂₄) represents the "gold standard" source for the non-coordinating BA_rF⁻ anion.[1] Its utility in stabilizing cationic transition metal catalysts, facilitating electrochemical processes, and driving glycosylation reactions is undisputed.[1] However, its efficacy is frequently compromised by two critical physical properties: extreme hygroscopicity and persistent impurities in commercial batches.[1]

This guide moves beyond standard datasheets to address the practical "pain points" of using NaBArF: distinguishing the tan, hydrated commercial grade from the white, anhydrous active grade, and providing a self-validating protocol for rigorous drying.

Part 1: Molecular Architecture & Physicochemical Profile[1]

The utility of NaBArF stems from the BA_rF anion's ability to delocalize negative charge over 24 fluorine atoms and a bulky aromatic framework, rendering it kinetically inert and weakly coordinating.[1]

Table 1: Core Physical Constants

Property	Value / Description	Notes
CAS Number	79060-88-1	
Formula	$\text{NaC}_{32}\text{H}_{12}\text{BF}_{24}$	
Molecular Weight	886.20 g/mol	Anhydrous basis.[1]
Appearance (Pure)	White crystalline powder	High purity (>99%).[1]
Appearance (Crude)	Tan / Light Yellow solid	Indicates hydration or triarylborane impurities.[1][2]
Melting Point	300–335 °C (Decomposes)	Do not use MP as a primary purity check; decomposition often precedes melting.[1]
Hygroscopicity	Extreme	Rapidly forms hydrates ($\text{NaBArF}[1] \cdot x\text{H}_2\text{O}$, typically $x \approx 2.5$).[1][3]
Bulk Density	Low	Prone to static charging; difficult to weigh accurately in air.[1]

Part 2: Solubility & Solvation Dynamics

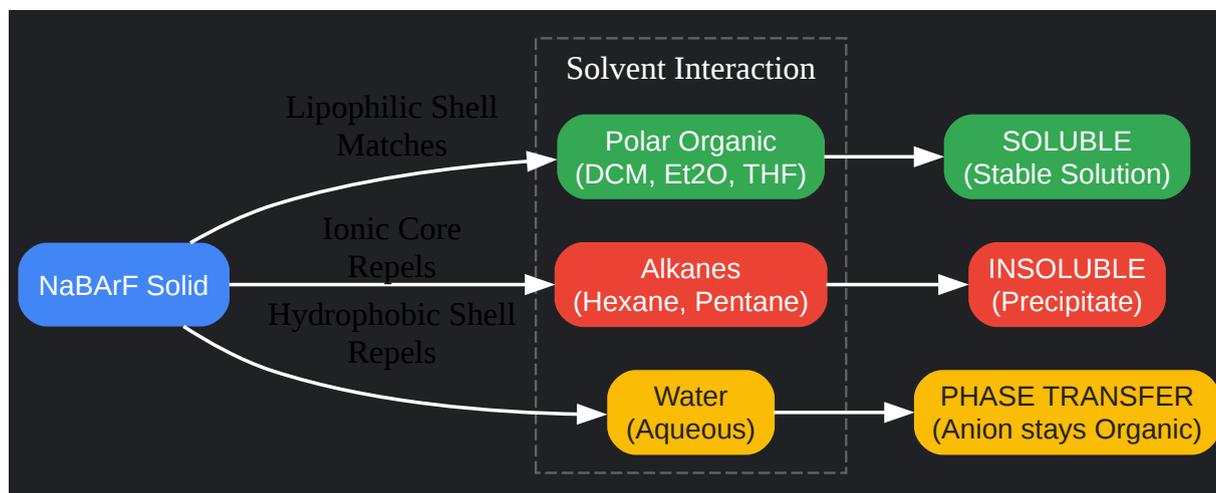
NaBArF exhibits a "inverted" solubility profile compared to simple inorganic salts.[1] The lipophilic fluorinated shell facilitates solubility in medium-polarity organic solvents, while the ionic core dictates its interaction with water.[1]

Table 2: Solubility Matrix (25°C)

Solvent	Solubility	Operational Insight
Diethyl Ether (Et ₂ O)	High	Excellent for extraction/synthesis.[1] Forms etherates.[1]
Dichloromethane (DCM)	High	Preferred solvent for catalysis; key for purification (see Part 3).[1]
THF	High	Solubilizes well but coordinates strongly to Na ⁺ ; difficult to remove completely. [1]
Water	Low / Insoluble	The salt is generally insoluble, but the anion acts as a phase-transfer agent.[1]
Hexanes / Pentane	Insoluble	Used as antisolvents to precipitate the salt.[1]
Benzene / Toluene	Low	Poor solubility unless heated; often used for azeotropic drying.[1]

Diagram 1: Solubility Logic & Phase Transfer

The following diagram illustrates the polarity balance that dictates NaBARF's behavior in biphasic systems.



[Click to download full resolution via product page](#)

Caption: Solubility logic flow.[1][4][5][6] The fluorinated shell allows dissolution in polar organics (DCM) but repels water and alkanes.[1]

Part 3: The Hydration Challenge & Drying Protocols

The Problem: Commercial NaBARF is rarely anhydrous.[1] It typically contains 1–5% water by weight (approx.[1] 2.5 equivalents per Na⁺).[1] The sodium cation coordinates water tightly, and standard vacuum drying at 60°C is ineffective.[1] Using hydrated NaBARF in organometallic catalysis will kill water-sensitive catalysts (e.g., cationic Zirconium or Palladium species).[1]

The "Yakelis-Bergman" Purification Protocol

This method is the field-proven standard for converting "tan commercial" NaBARF into "white reactive" NaBARF.[1]

Step 1: Impurity Removal (The Color Test) Commercial samples often appear tan due to triarylborane impurities.[1]

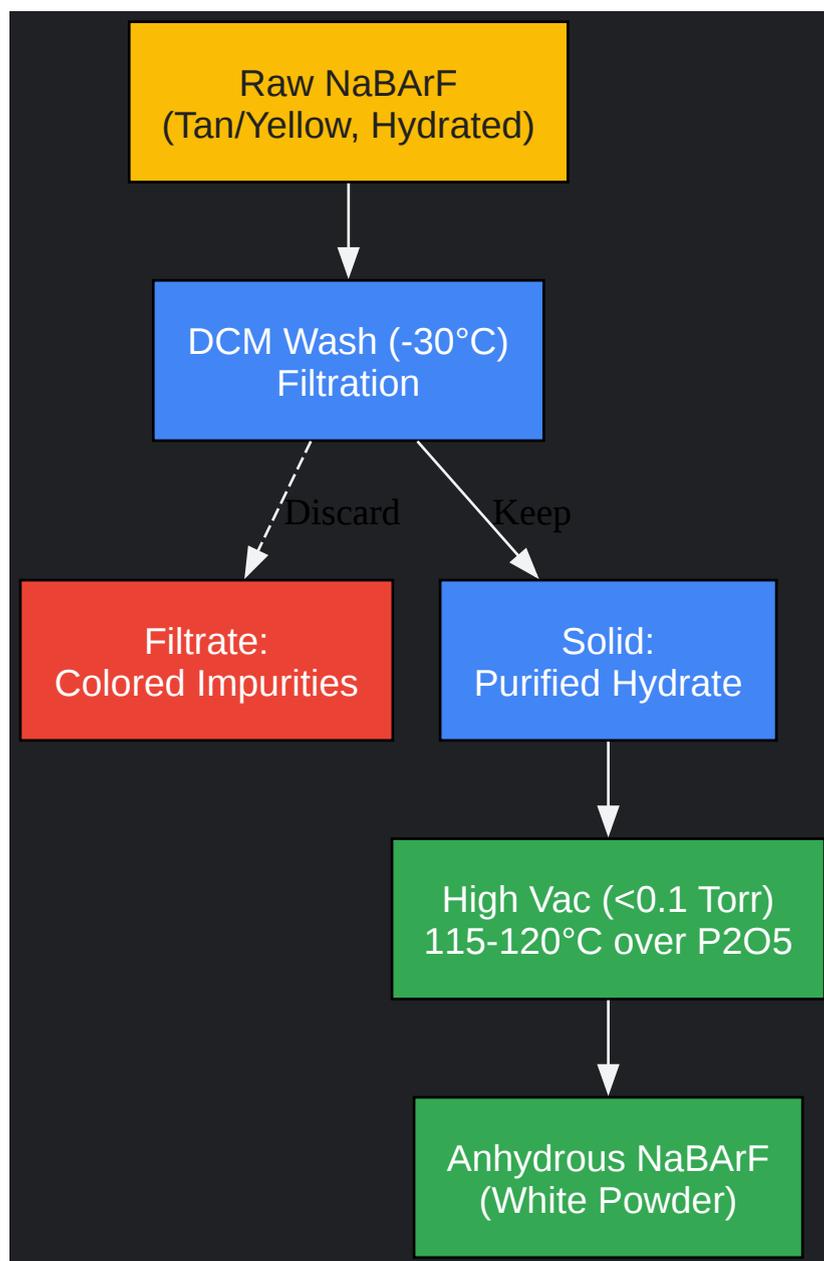
- Suspend the crude tan solid in Dichloromethane (DCM).
- Chill the suspension to -30°C.

- Filter the mixture. The colored impurities remain in the filtrate, while the pure NaBARF (less soluble in cold DCM) is collected as a white solid.[1]

Step 2: Rigorous Dehydration[1][7]

- Place the white solid in a Schlenk flask or vacuum oven.
- Add P₂O₅ (Phosphorus Pentoxide) as a desiccant in a separate tray/vessel within the system.[1]
- Heat to 115–120°C under high vacuum (< 0.1 Torr) for 12–24 hours.
 - Note: Temperatures <100°C are insufficient to break the Na⁺-OH₂ dipole interaction.

Diagram 2: Purification & Drying Workflow



[Click to download full resolution via product page](#)

Caption: The critical workflow to transform commercial tan hydrate into catalytic-grade anhydrous white powder.

Part 4: Characterization & Validation Standards

Do not rely on the Certificate of Analysis (CoA) for water content.[1] You must validate it yourself before critical experiments.

NMR Spectroscopy (The Purity Fingerprint)[1]

- ^1H NMR (Acetone- d_6 or CD_3CN):
 - Aromatic protons: δ ~7.5–7.8 ppm (Broad singlets).[1]
 - Impurity Check: Look for sharp peaks indicating residual solvents (Et_2O , THF) or non-fluorinated aromatics.[1]
- ^{19}F NMR:
 - Single peak at δ -62.5 ppm (relative to CFCl_3).[1]
- ^{11}B NMR:
 - Single sharp peak at δ -7.2 ppm (relative to BF_3 [1]· Et_2O).

The " Cp_2ZrMe_2 " Water Titration (Expert Validation)

Standard Karl-Fischer titration is difficult with air-sensitive powders.[1] A superior method uses Dimethylzirconocene (Cp_2ZrMe_2) as a spectroscopic water trap.[1]

- Protocol: Add a known amount of Cp_2ZrMe_2 to your "dried" NaBARF in an NMR tube ($\text{THF-}d_8$).
- Mechanism: Cp_2ZrMe_2 reacts rapidly with residual water to release Methane (CH_4) and form a characteristic oxo-bridged dimer.[1]
- Readout: If you see a CH_4 peak (δ 0.2 ppm) or the dimer signals in ^1H NMR, your NaBARF is not dry.[1]

Part 5: Handling & Storage Safety[1]

- Static Hazard: Anhydrous NaBARF is extremely light and prone to static.[1] It will "fly" away from spatulas.
 - Mitigation: Use an antistatic gun (ZeroStat) or weigh inside a glovebox with an ionizer fan. [1]

- Incompatibility:
 - Strong Acids: Generates HBArF (Brookhart's Acid), which is unstable in the absence of coordinating ethers.[1]
 - Cationic Surfactants: Will precipitate immediately.[1]
- Storage:
 - Must be stored in a Glovebox or Desiccator.[1]
 - Shelf-life is indefinite if kept dry; however, exposure to air for >10 minutes will revert it to the hydrate.[1]

References

- Original Synthesis & Characterization: Kobayashi, H., et al. "Tetrakis[3,5-bis(trifluoromethyl)phenyl]borate.[1] Highly Lipophilic Stable Anionic Agent for Solvent-Extraction of Cations." [1] Bulletin of the Chemical Society of Japan, vol. 57, no. [1] 9, 1984, pp. 2600–2605. [1] [1]
- The "Yakelis-Bergman" Drying Protocol (Authoritative Source): Yakelis, N. A., & Bergman, R. G. [1] "Safe Preparation and Purification of **Sodium Tetrakis[3,5-bis(trifluoromethyl)phenyl]borate** (NaBArF₂₄): Reliable Access to a Useful Reagent." Organometallics, vol. 24, no. [1] 15, 2005, pp. 3579–3581. [1] [1]
- Application in Catalysis (Brookhart): Brookhart, M., et al. "W(CO)₃(phosphine) catalyzed hydrogenation of aldehydes and ketones." [1] Journal of the American Chemical Society, vol. 114, no. [1] 10, 1992. [1] [1]
- Commercial Data Verification: Sigma-Aldrich (Merck). [1] "**Sodium tetrakis[3,5-bis(trifluoromethyl)phenyl]borate** Safety Data Sheet." [1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Sodium tetrakis\[3,5-bis\(trifluoromethyl\)phenyl\]borate | 79060-88-1 \[chemicalbook.com\]](#)
- [2. Sodium Tetrakis\[\(3,5-trifluoromethyl\)phenyl\]borate \(NaBArF₂₄\): Safe Preparation, Standardized Purification, and Analysis of Hydration - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Sodium Tetrakis\[\(3,5-trifluoromethyl\)phenyl\]borate \(NaBArF₂₄\): Safe Preparation, Standardized Purification, and Analysis of Hydration - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. Sodium tetrakis\[3,5-bis\(trifluoromethyl\)phenyl\]borate, 97%, may cont. 1-5% water 1 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific \[fishersci.fr\]](#)
- [5. Buy Sodium tetrakis\[3,5-bis\(trifluoromethyl\)phenyl\]borate \(EVT-467862\) | 79060-88-1 \[evitachem.com\]](#)
- [6. reddit.com \[reddit.com\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Advanced Characterization & Handling of NaBArF Powder]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b152891#physical-properties-of-nabarf-powder\]](https://www.benchchem.com/product/b152891#physical-properties-of-nabarf-powder)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com